

Animal Models in Drug Development: Context and Data

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Compound Focus: Apratastat

CAS No.: 287405-51-0

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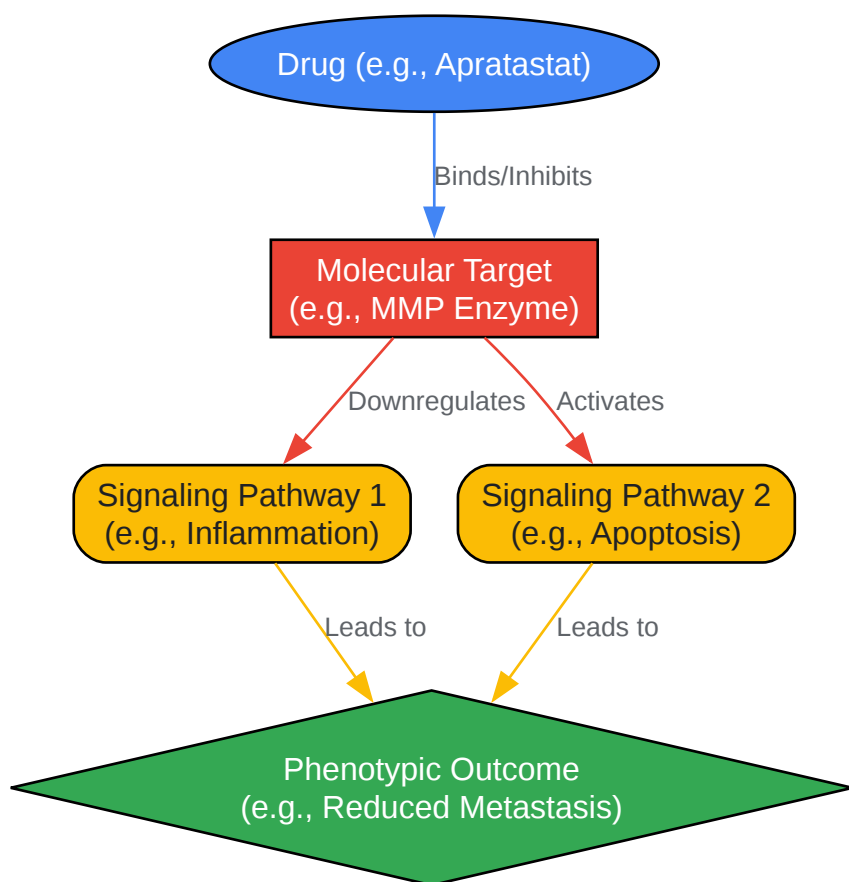
The following table summarizes key quantitative data from recent animal model market analyses, which underscores the importance and resource allocation in this field, particularly in areas like oncology and metabolic disease research where MMP inhibitors like **Apratastat** are often applied [1] [2].

Metric	Market Analysis 1	Market Analysis 2
Market Value (2025)	USD 2.0 billion	USD 2.8 billion
Projected Value (2035)	USD 3.6 billion	USD 5.1 billion
Forecast CAGR	6.0%	6.2%
Leading Species (Market Share)	Mice (65%)	Mice (52%)
Leading Application (Market Share)	Drug Discovery/Development (55%)	Oncology (41%)

The U.S. Food and Drug Administration (FDA) provides a structured **Animal Model Qualification Program (AMQP)**. This program establishes a framework for qualifying animal models for use in regulatory submissions, ensuring they reliably produce a disease process that corresponds to the human condition. Utilizing a qualified model can expedite product development and regulatory review [3].

Create Diagrams with Graphviz DOT Language

Since specific signaling pathways for **Apratastat** were not found, you can use the Graphviz DOT language to create them once you have the data. Below is a template for a generic drug mechanism of action diagram. You can adapt it by replacing the placeholder nodes and labels with details specific to **Apratastat** (e.g., its target like an MMP enzyme, its effects on specific pathways like apoptosis or inflammation).



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This diagram illustrates a hypothetical mechanism of action for a drug, showing how it interacts with a target to modulate biological pathways and produce a phenotypic outcome.

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References

1. Market Size, Share & Growth Animal -2035 Model 2025 [futuremarketinsights.com]
2. Market | Global Market Analysis Report - 2035 Animal Model [factmr.com]
3. Overview of the Animal Qualification Program | FDA Model [fda.gov]

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